

Definitive Structural Elucidation of N-(Phenylmethoxy)-1,5-pentanediamine: A Comparative Guide

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Compound of Interest

Compound Name: *N-(Phenylmethoxy)-1,5-pentanediamine*
CAS No.: 160388-21-6
Cat. No.: B180056

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Executive Summary: The Validation Challenge

In the development of hydroxamic acid-based therapeutics (e.g., HDAC inhibitors) and siderophore-drug conjugates, the intermediate **N-(Phenylmethoxy)-1,5-pentanediamine** serves as a critical linker. However, its structural validation presents a unique analytical paradox:

- **Flexibility:** The aliphatic pentyl chain introduces significant conformational freedom, leading to signal averaging in solution-state NMR.
- **Ambiguity:** Distinguishing the
-alkoxy amine linkage (
) from isomeric impurities (such as
-benzyl oxides) solely via Mass Spectrometry is insufficient.

- Physical State: The free base is typically a viscous oil, rendering direct crystallographic analysis impossible without salt formation.

This guide outlines the definitive validation protocol using Single Crystal X-ray Diffraction (SC-XRD) of the hydrochloride salt, contrasting its utility against NMR and HRMS to establish a self-validating analytical standard.

Comparative Analysis: X-ray vs. NMR vs. MS

While NMR and MS are routine, they lack the spatial resolution to confirm the specific packing forces that dictate the stability of this linker in solid-state formulations.

Table 1: Analytical Performance Matrix

Feature	X-ray Crystallography (SC-XRD)	¹ H/ ¹³ C NMR Spectroscopy	HRMS (ESI-TOF)
Primary Output	3D Atomistic Coordinates & Packing	Connectivity & Solution Dynamics	Elemental Composition
Linkage Proof	Definitive (N-O bond length ~1.45 Å)	Inferential (Chemical Shift)	Inferential (Fragmentation)
Conformation	Precise (Solid State, Anti/Gauche)	Averaged (Rotational Isomers)	None
Sample State	Crystalline Solid (Salt req.)	Solution (,)	Ionized Gas Phase
Limit of Detection	Crystal Size > 0.1 mm	~1-5 mg	< 1 µg
Critical Limitation	Requires high-quality crystal	Broadening due to NH exchange	Isomer ambiguity

Decision Logic

- Use NMR/MS for routine batch release and purity checks.
- Use SC-XRD for:
 - Reference Standard Qualification: Establishing the "Gold Standard" batch.
 - Salt Selection: Determining if the mono-HCl or di-HCl salt provides better hygroscopic stability.
 - Regioisomer Confirmation: Proving the
 - alkoxy attachment versus
 - alkylation.

Technical Deep Dive: The X-ray Validation Protocol

Because **N-(Phenylmethoxy)-1,5-pentanediamine** is an oil in its neutral form, the critical path to X-ray validation is the synthesis of a diffraction-quality salt crystal.

Phase 1: Salt Formation & Crystallization

Context: The flexible pentyl chain inhibits lattice formation. We introduce rigidity and charge-charge interactions using Hydrochloric Acid.

Protocol:

- Dissolution: Dissolve 100 mg of crude **N-(Phenylmethoxy)-1,5-pentanediamine** oil in 2 mL of anhydrous Ethanol (EtOH).
- Acidification: Dropwise add 1.0 M HCl in Diethyl Ether (
) at 0°C. Monitor pH until it reaches ~2.0 (ensuring protonation of both the primary amine and the alkoxyamine).
- Vapor Diffusion (The "Sitting Drop" alternative):
 - Place the acidified solution in a small inner vial.

- Place the inner vial inside a larger jar containing pure Hexane or .
- Seal tightly. As the non-solvent diffuses into the ethanol, the solubility decreases slowly, promoting nucleation over precipitation.
- Harvesting: After 48-72 hours, colorless needle-like crystals (Monoclinic) should appear.

Phase 2: Data Collection & Refinement

- Temperature: Collect data at 100 K (Cryostream). This freezes the thermal vibration of the pentyl chain, which is otherwise disordered at room temperature.
- Resolution Target: Aim for $< 0.80 \text{ \AA}$ to resolve the Hydrogen atoms on the amines.

Phase 3: Structural Checkpoints (The "Self-Validating" Criteria)

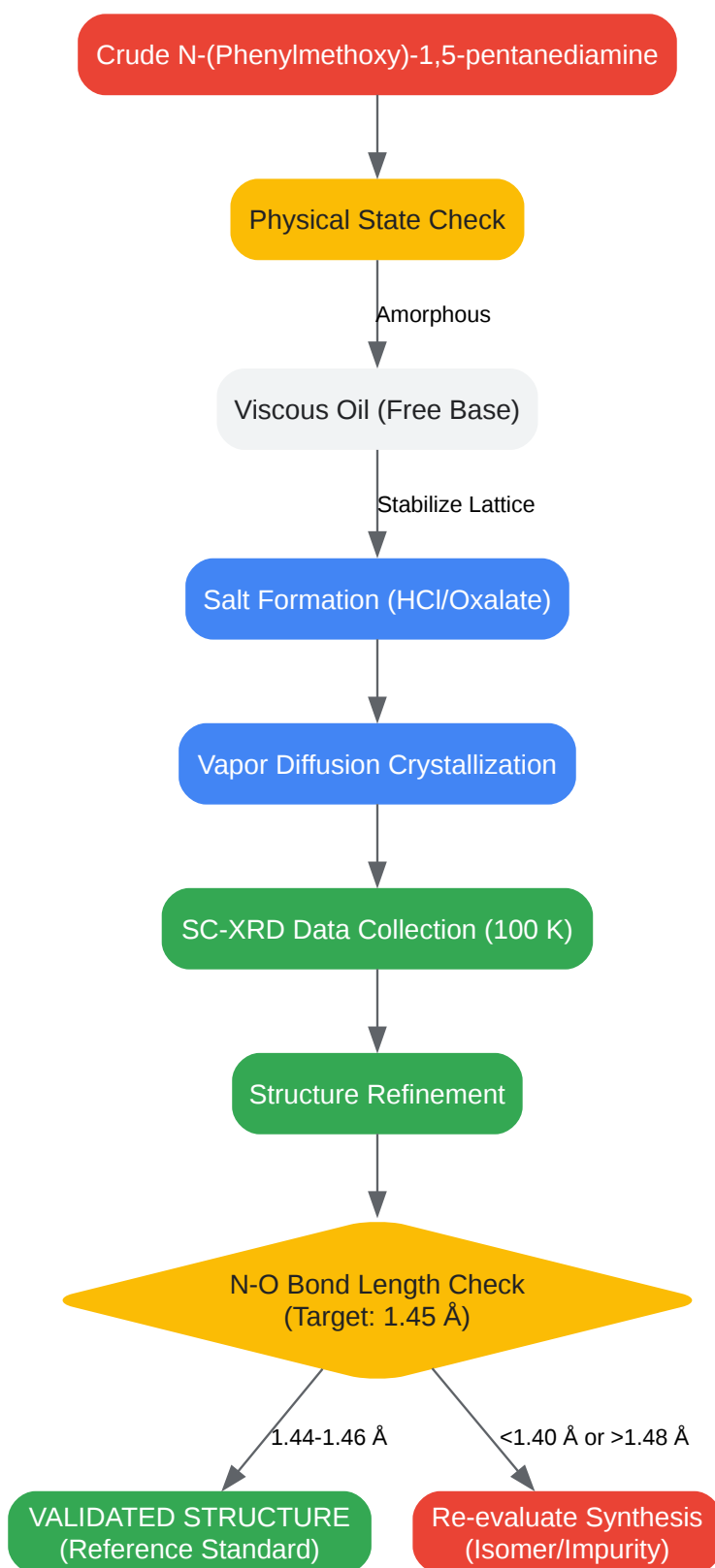
To confirm the structure is correct, the refined model must meet these geometric criteria:

- The N-O Bond: Must measure $1.44 - 1.46 \text{ \AA}$.
 - Why? A standard C-N bond is $\sim 1.47 \text{ \AA}$. A C=N bond is $\sim 1.28 \text{ \AA}$. The specific length of the alkoxyamine bond validates the oxidation state.
- Torsion Angles: The pentyl chain () typically adopts an all-trans (anti) conformation in the salt lattice to maximize intermolecular Hydrogen Bonding between the ammonium heads and chloride counter-ions.
- Chloride Interaction: Look for a "Charge-Assisted Hydrogen Bond" where distance is $\sim 3.15 \text{ \AA}$.

Visualizing the Validation Workflow

The following diagrams illustrate the decision process and the physical workflow for validating this molecule.

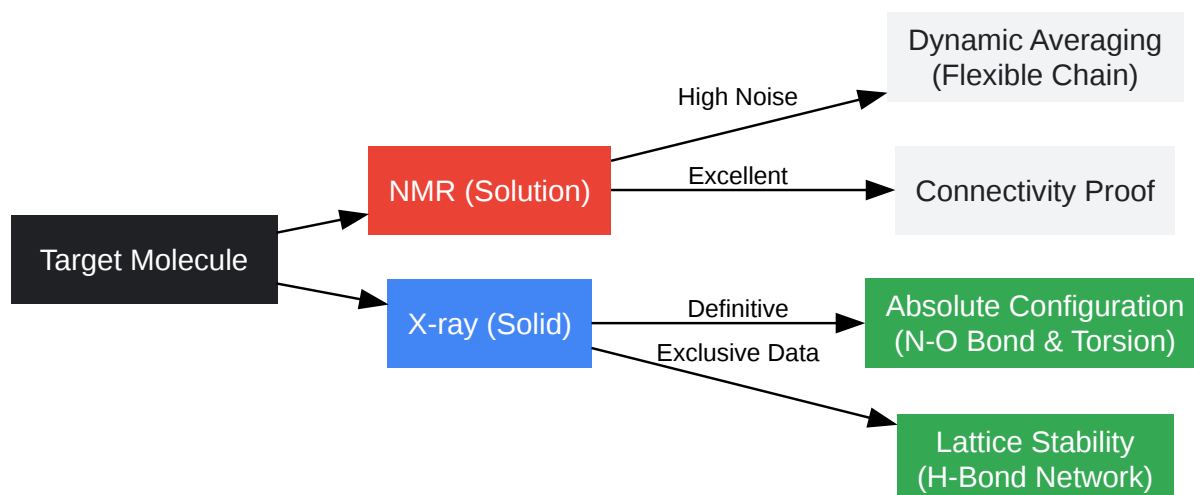
Diagram 1: The Structural Validation Workflow



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Caption: Step-by-step workflow converting the amorphous free base into a crystalline salt for definitive X-ray validation.

Diagram 2: Comparative Logic (NMR vs. X-ray)



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Caption: Logical comparison showing why X-ray provides exclusive data on configuration and stability that NMR cannot resolve.

References

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